

N-Methylbenzenesulfonamide: A Technical Overview of its Physical Properties

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Compound of Interest

Compound Name: *N*-Methylbenzenesulfonamide

Cat. No.: B1583361

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical properties of **N-Methylbenzenesulfonamide**, with a focus on its melting and boiling points. This document also outlines standardized experimental protocols for the determination of these critical physical constants, ensuring accuracy and reproducibility in a laboratory setting.

Core Physical Properties

N-Methylbenzenesulfonamide (CAS No. 5183-78-8), a benzenesulfonamide derivative, presents as a white or colorless to light yellow powder, lump, or clear liquid. It is recognized for its utility as an intermediate in various industrial applications. An accurate understanding of its physical properties is paramount for its handling, application, and in the development of new synthetic pathways.

Data Summary

The experimentally determined melting and boiling points of **N-Methylbenzenesulfonamide** are summarized in the table below. It is important to note that the boiling point is reported at a reduced pressure.

Physical Property	Value	Conditions
Melting Point	31 °C	Atmospheric Pressure
Boiling Point	165-170 °C	30 Torr

Experimental Protocols

Accurate determination of melting and boiling points is fundamental to the characterization of a chemical compound. The following sections detail generalized, yet widely accepted, methodologies for these measurements.

Melting Point Determination: Capillary Method

The melting point of a solid is the temperature at which it transitions from the solid to the liquid phase. For a pure substance, this transition occurs over a narrow temperature range. The capillary method is a common and reliable technique for this determination.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- **Sample Preparation:** Ensure the **N-Methylbenzenesulfonamide** sample is completely dry and finely powdered. A small amount of the sample is ground to a fine powder using a mortar and pestle.
- **Capillary Tube Loading:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and gently tapped on a hard surface to pack the solid into the sealed end. This process is repeated until a packed sample column of 2-3 mm in height is achieved.

- **Apparatus Setup:** The loaded capillary tube is placed into the heating block of the melting point apparatus.
- **Rapid Determination (Optional but Recommended):** A preliminary rapid heating is performed to get an approximate melting point range. This helps in setting the parameters for a more accurate measurement.
- **Accurate Determination:** A fresh capillary tube is prepared. The apparatus is heated rapidly to a temperature about 15-20 °C below the approximate melting point. The heating rate is then reduced to 1-2 °C per minute.
- **Observation and Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range. A pure compound should have a sharp melting range of 1-2 °C.

Boiling Point Determination: Thiele Tube Method

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. The Thiele tube method is a convenient technique for determining the boiling point of small quantities of a liquid.

Apparatus:

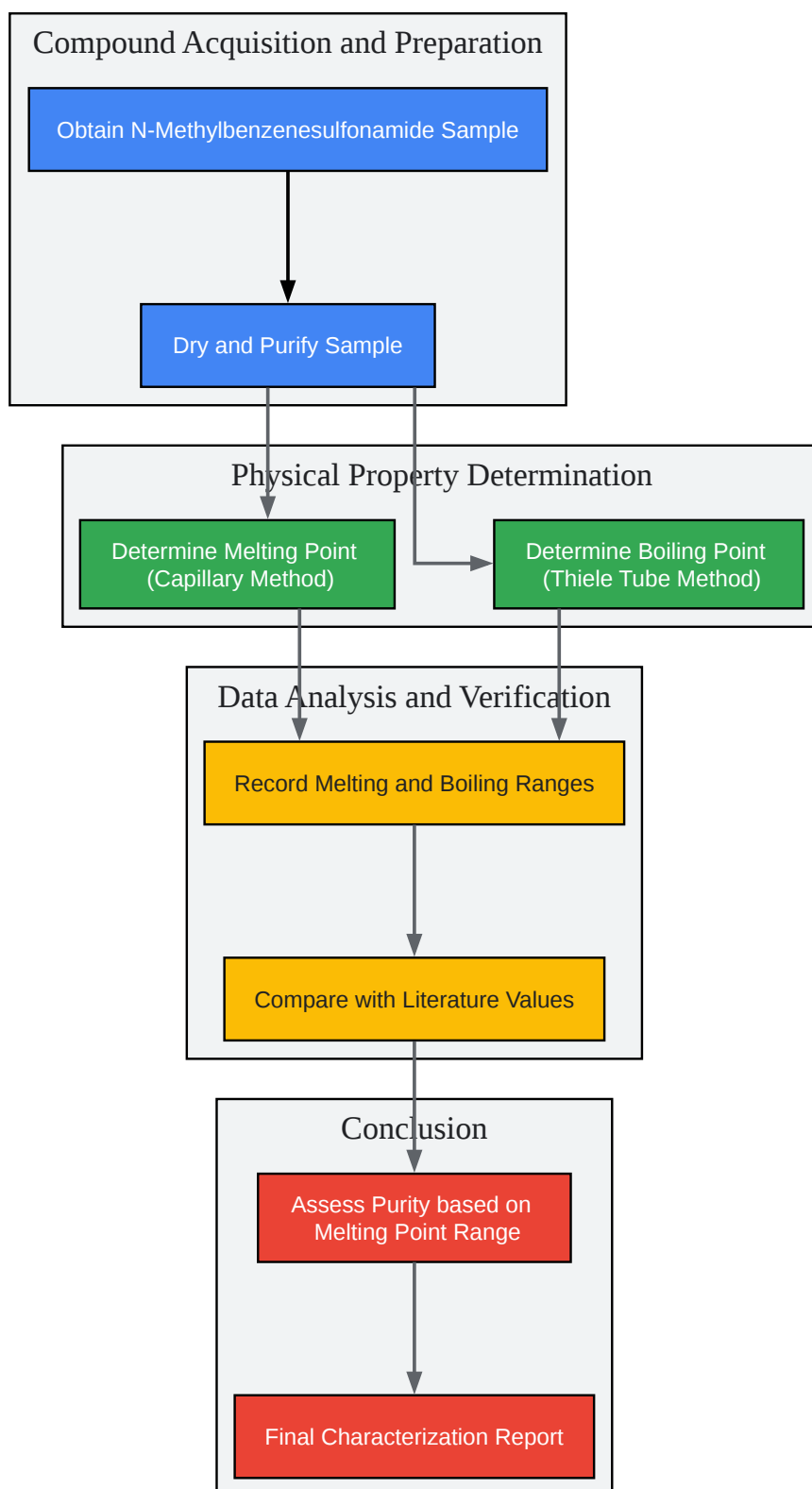
- Thiele tube
- Thermometer
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or heating mantle)
- Mineral oil or other suitable heating fluid
- Rubber band or wire for attachment

Procedure:

- **Sample Preparation:** A small amount (approximately 0.5-1 mL) of **N-Methylbenzenesulfonamide** is placed into the small test tube.
- **Capillary Inversion:** A capillary tube, sealed at one end, is placed into the test tube with its open end downwards.
- **Assembly:** The test tube is attached to the thermometer using a small rubber band, ensuring the sample is level with the thermometer bulb.
- **Thiele Tube Setup:** The thermometer and test tube assembly are inserted into the Thiele tube, which is filled with a high-boiling point liquid like mineral oil. The thermometer bulb and sample should be positioned below the side arm of the Thiele tube.
- **Heating:** The side arm of the Thiele tube is gently heated. The shape of the tube allows for convection currents to ensure uniform heating of the oil bath.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube. Heating is continued until a continuous and rapid stream of bubbles is observed.
- **Recording the Boiling Point:** The heat source is removed, and the apparatus is allowed to cool. The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is recorded as the boiling point of the sample.

Workflow and Logical Relationships

The following diagram illustrates the logical workflow for the physical characterization of a chemical substance like **N-Methylbenzenesulfonamide**.



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Workflow for Physical Characterization of a Chemical Compound.

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